

Strontium Chlorate: A Powerful Oxidizing Agent with Limited Application in Organic Synthesis

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Compound of Interest

Compound Name: Strontium chlorate

Cat. No.: B1594936

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Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Abstract: **Strontium chlorate**, $\text{Sr}(\text{ClO}_3)_2$, is a potent oxidizing agent, recognized primarily for its application in pyrotechnics to produce a vibrant red flame.^[1] While its strong oxidizing nature suggests potential utility in organic synthesis, a comprehensive review of scientific literature reveals a conspicuous absence of its use in this field. This document explores the theoretical potential of **strontium chlorate** as an oxidizing agent in organic reactions, outlines its physicochemical properties, and provides extensive safety protocols. The significant hazards associated with its use, including its explosive potential, likely account for its lack of adoption in routine organic synthesis, where safer and more selective reagents are preferred.

Physicochemical and Safety Properties

Strontium chlorate is a white, crystalline solid that is highly soluble in water.^[1] It is a strong oxidizer and can form explosive mixtures with combustible materials, ammonium salts, powdered metals, and other reducing agents.^[2] The anhydrous form decomposes at 290°C , while hydrated forms decompose at 120°C , releasing oxygen.^[3]

Table 1: Physicochemical Properties of **Strontium Chlorate**

Property	Value	Reference(s)
Chemical Formula	$\text{Sr}(\text{ClO}_3)_2$	[3]
Molar Mass	254.51 g/mol	[3]
Appearance	Colorless or white crystals	[3]
Density	3.15 g/cm ³	[1][3]
Melting Point	120 °C (hydrates, decomposes); 290 °C (anhydrous, decomposes)	[3]
Solubility in water	174.9 g/100 mL at 18 °C	[1][3]
Solubility in ethanol	Soluble in dilute ethanol, insoluble in absolute ethanol	[1][3]

Table 2: Hazard and Safety Information for **Strontium Chlorate**

Hazard	Description	Precautionary Measures	Reference(s)
Oxidizer	Strong oxidizing agent. May cause or intensify fire.	Keep away from heat, sparks, open flames, and hot surfaces. Keep away from combustible materials.	[2][4]
Explosive Risk	May explode from friction, heat, or contamination. Forms explosive mixtures with organic materials.	Avoid shock, friction, and heat. Use non-sparking tools. Store in a cool, dry, well-ventilated place.	[1][2][4]
Health Hazards	Harmful if swallowed or inhaled. Causes skin and eye irritation.	Wear protective gloves, clothing, eye protection, and face protection. Use only in a well-ventilated area.	[4][5]
Incompatibilities	Combustible materials, ammonium salts, powdered metals, sulfur, silicon, strong acids, sulfuric acid.	Store away from incompatible materials.	[2]

Theoretical Applications in Organic Synthesis

While no specific protocols for the use of **strontium chlorate** in organic synthesis have been documented in the literature, its properties as a strong oxidizing agent suggest it could theoretically be used for certain transformations. By analogy with other chlorate salts, potential applications could include the oxidation of alcohols.

However, the high reactivity and low selectivity of chlorates, combined with the significant safety risks, make them generally unsuitable for modern organic synthesis where a high degree

of control is required. Reagents that are safer and offer better selectivity, such as those based on chromium, manganese, or hypervalent iodine, are overwhelmingly preferred.[6][7][8]

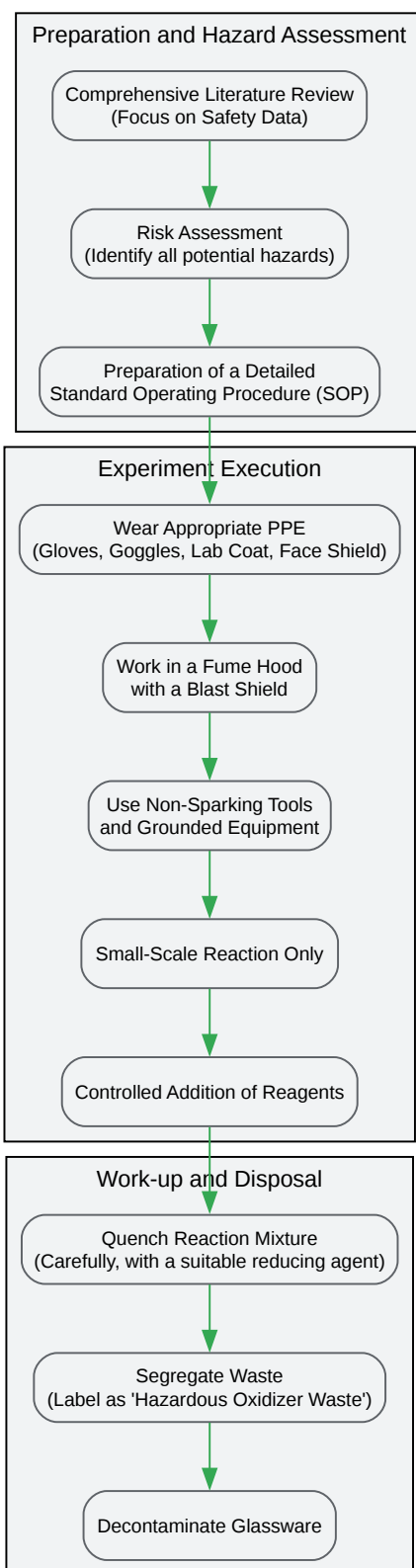
Potential Oxidation Reactions:

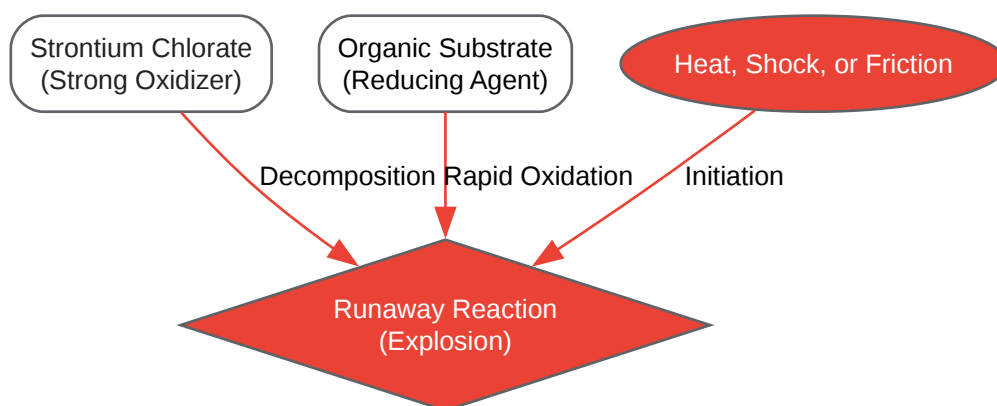
- Oxidation of Secondary Alcohols to Ketones: Strong oxidants can convert secondary alcohols to ketones.[7]
- Oxidation of Primary Alcohols to Carboxylic Acids: Powerful oxidizing agents typically oxidize primary alcohols to carboxylic acids, often via an intermediate aldehyde.[6][9]

Due to the lack of empirical data, no specific reaction protocols can be provided. Researchers considering the use of **strontium chlorate** for such transformations would need to conduct extensive small-scale safety testing and optimization, with extreme caution.

Experimental Workflow and Safety Protocols

Given the hazardous nature of **strontium chlorate**, a stringent and well-defined experimental workflow is paramount. The following represents a generalized protocol for handling highly reactive oxidizing agents.





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